

# The Natural Provenance of Conolidine: A Technical Guide

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## Compound of Interest

Compound Name: Conolidine

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## Introduction

**Conolidine**, a potent non-opioid analgesic indole alkaloid, has garnered significant interest within the scientific community for its potential as a novel pain therapeutic. This technical guide provides a comprehensive overview of the natural sources of **conolidine**, detailing its botanical origins, concentration in various plant tissues, and a plausible biosynthetic pathway. While the natural abundance of **conolidine** is exceedingly low, understanding its natural production is crucial for further research and potential biotechnological applications.

## Primary Natural Source: *Tabernaemontana divaricata*

The principal and most well-documented natural source of **conolidine** is the evergreen shrub *Tabernaemontana divaricata*, commonly known as crepe jasmine or pinwheel flower.<sup>[1][2]</sup> This plant is widely distributed in tropical and subtropical regions of Asia and has a long history of use in traditional medicine systems, including Chinese, Ayurvedic, and Thai medicine, for treating fever and pain.<sup>[1][2]</sup>

## Distribution and Concentration of Conolidine in *Tabernaemontana divaricata*

**Conolidine** is found in various parts of the *T. divaricata* plant, though its concentration is exceptionally low, posing a significant challenge for isolation from natural sources.

Plant Part	Conolidine Concentration (% by weight)	Reference
Bark	0.00014%	[1]
Leaves	Not explicitly quantified, but alkaloids are present.	
Roots	Not explicitly quantified, but alkaloids are present.	
Twigs	Not explicitly quantified, but alkaloids are present.	

The extremely low yield from the bark of *T. divaricata* has been a major impetus for the development of synthetic routes to obtain sufficient quantities for pharmacological studies.[3]

## Other Potential Natural Sources

While *Tabernaemontana divaricata* is the most cited source, research suggests that **conolidine** may also be present in other species within the *Tabernaemontana* genus and potentially in other related genera. However, quantitative data for these sources are scarce.

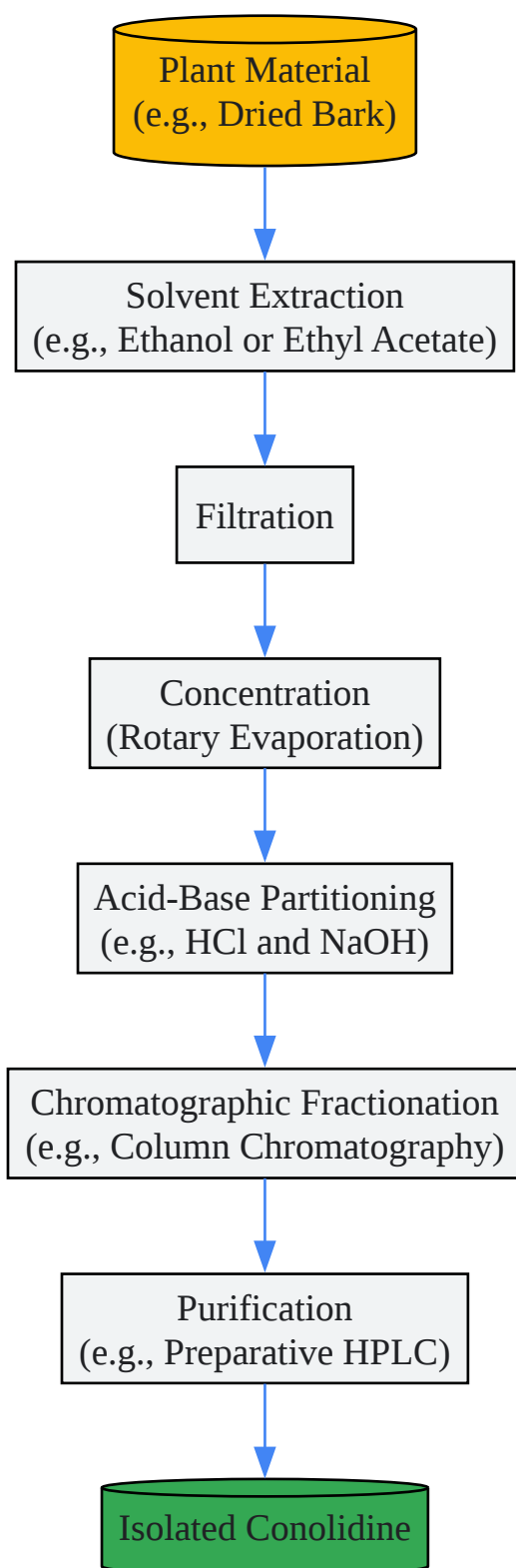
Genus	Species	Evidence	Reference
Tabernaemontana	Tabernaemontana bufalina	Mentioned as a potential source.	[4]
Tabernaemontana	Tabernaemontana sanaho	Mentioned as a potential source.	[4]
Aspidosperma	-	Suggested as a possible source.	[4]

Further phytochemical screening of these and other related species is warranted to identify alternative or potentially richer natural sources of **conolidine**.

## Experimental Protocols

Due to the proprietary nature of some commercial extraction processes and the limited number of detailed academic publications on the specific isolation of **conolidine**, a complete, validated experimental protocol is not readily available in the public domain. However, based on general alkaloid extraction methodologies for *Tabernaemontana* species, a general workflow can be outlined.

### General Workflow for Alkaloid Extraction from *Tabernaemontana divaricata*





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## References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. Redirecting [linkinghub.elsevier.com]
- 4. discovery.researcher.life [discovery.researcher.life]
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